

# Synthesis of Ethyl Tiglate for Laboratory Applications

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## Compound of Interest

Compound Name: *Ethyl tiglate*

Cat. No.: B033459

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## Abstract

This application note provides detailed protocols for the laboratory synthesis of **ethyl tiglate**, an important fragrance and flavoring agent also utilized as a versatile intermediate in organic synthesis. The primary method detailed is the Fischer-Speier esterification of tiglic acid with ethanol, employing a strong acid catalyst. This document outlines the necessary reagents, equipment, and step-by-step procedures for the synthesis, purification, and characterization of the final product. Quantitative data, including reaction yields and spectroscopic information, are presented to guide researchers in achieving successful and reproducible outcomes.

## Introduction

**Ethyl tiglate**, systematically known as ethyl (E)-2-methylbut-2-enoate, is a naturally occurring ester found in various fruits.<sup>[1]</sup> It possesses a characteristic fruity and caramel-like aroma, leading to its widespread use in the food and cosmetics industries.<sup>[1]</sup> In the realm of chemical research and drug development, **ethyl tiglate** serves as a valuable building block for the synthesis of more complex molecules, including natural products and pharmacologically active compounds.

The most common and straightforward method for the laboratory preparation of **ethyl tiglate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed esterification of tiglic acid with ethanol.<sup>[2]</sup> The reaction is an equilibrium process, and to achieve high yields of the desired ester, it is typically performed using an excess of the alcohol and a strong acid catalyst, such as concentrated sulfuric acid, to drive the equilibrium towards the product side.<sup>[3][4]</sup>

This document provides a comprehensive guide for the synthesis of **ethyl tiglate**, including a detailed experimental protocol, data on expected yields, and characterization information.

## Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis of **ethyl tiglate** via Fischer esterification.

Parameter	Value	Reference
Reactants		
Tiglic Acid (molar equivalent)	1.0	Protocol 1
Ethanol (molar equivalent)	>10 (used as solvent)	Protocol 1
Sulfuric Acid (catalyst)	Catalytic amount	[2][3][4]
Reaction Conditions		
Temperature	Reflux (approx. 78 °C)	Protocol 1
Reaction Time	2-4 hours	[1]
Product Information		
Product	Ethyl Tiglate	
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	
Molecular Weight	128.17 g/mol	
Boiling Point	154-156 °C	[1]
Density	0.923 g/mL at 25 °C	
Expected Yield	70-80%	Literature precedent
Spectroscopic Data		
<sup>1</sup> H NMR (CDCl <sub>3</sub> , δ in ppm)	1.29 (t, 3H), 1.83 (d, 3H), 1.85 (s, 3H), 4.22 (q, 2H), 6.88 (q, 1H)	
<sup>13</sup> C NMR (CDCl <sub>3</sub> , δ in ppm)	12.0, 14.3, 14.4, 60.4, 129.0, 136.8, 168.1	
IR (neat, cm <sup>-1</sup> )	2982, 1712, 1650, 1265, 1100	

## Experimental Protocol: Fischer-Speier Esterification of Tiglic Acid

This protocol details the synthesis of **ethyl tiglate** from tiglic acid and ethanol using sulfuric acid as a catalyst.

**Materials:**

- Tiglic acid
- Absolute ethanol
- Concentrated sulfuric acid (98%)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether (for extraction, optional)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Distillation apparatus (optional, for purification)
- Rotary evaporator

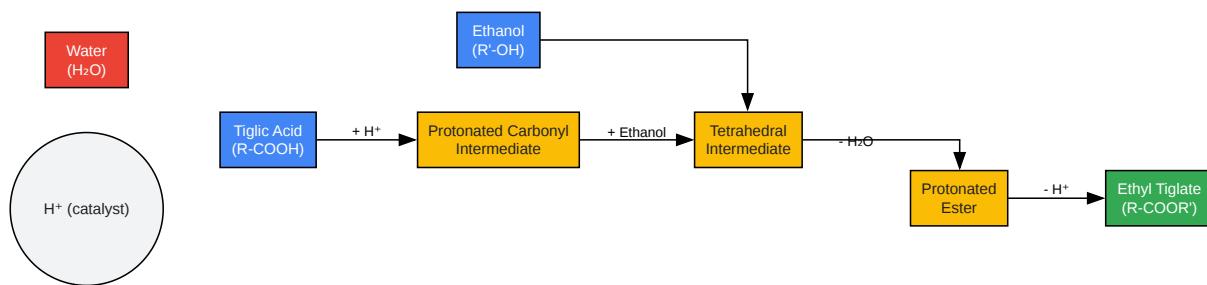
**Procedure:**

- Reaction Setup: In a clean, dry round-bottom flask, dissolve tiglic acid in an excess of absolute ethanol. For every 1 mole of tiglic acid, use at least 10 moles of ethanol. The ethanol acts as both a reactant and the solvent.

- Catalyst Addition: While stirring the solution, carefully and slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the mass of tiglic acid). Caution: The addition of sulfuric acid to ethanol is exothermic. It is advisable to cool the flask in an ice bath during the addition.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle or oil bath. The reflux temperature should be approximately the boiling point of ethanol (78 °C). Continue the reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up - Neutralization: After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a separatory funnel containing a saturated solution of sodium bicarbonate. Add the bicarbonate solution slowly and in portions to neutralize the sulfuric acid catalyst. Caution: Carbon dioxide gas will be evolved during neutralization, so vent the separatory funnel frequently.
- Extraction: Once the gas evolution has ceased, shake the separatory funnel to ensure complete mixing. If two layers form, separate the organic layer. If the product is not clearly separated, extract the aqueous mixture with diethyl ether. Combine the organic layers.
- Washing: Wash the organic layer with a saturated sodium chloride solution (brine) to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter the drying agent and remove the solvent (ethanol and any extraction solvent) using a rotary evaporator.
- Purification: The crude **ethyl tiglate** can be purified by fractional distillation under atmospheric pressure. Collect the fraction boiling at 154-156 °C. Alternatively, purification can be achieved by column chromatography on silica gel.

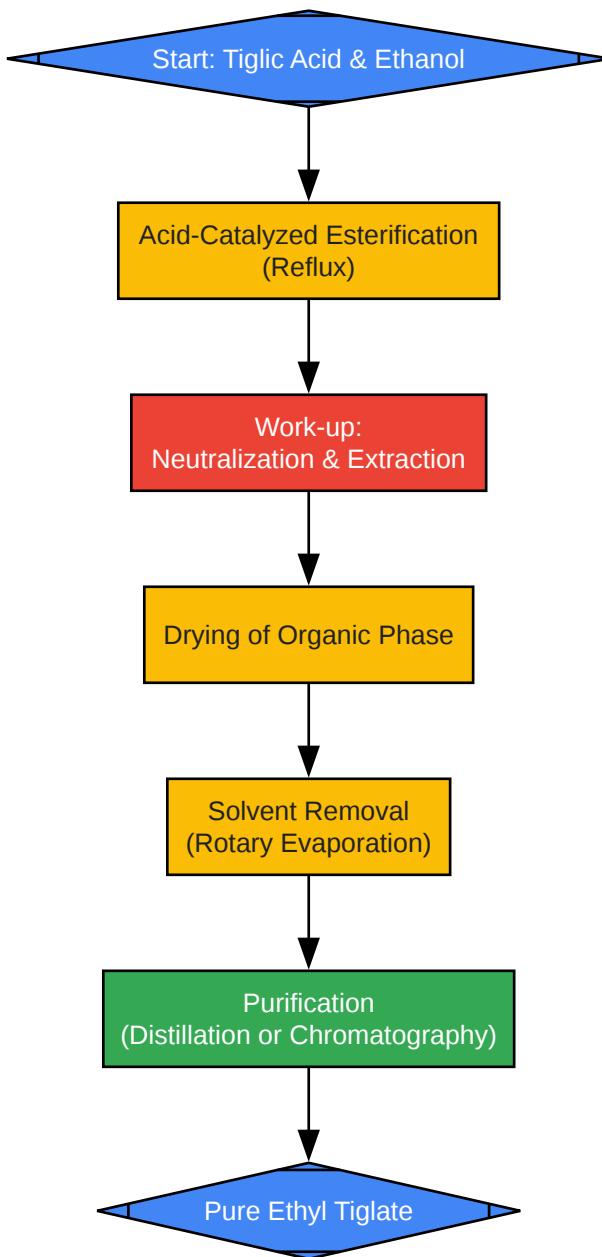
## Signaling Pathways and Logical Relationships

The synthesis of **ethyl tiglate** via Fischer esterification follows a well-established reaction mechanism. The diagram below illustrates the key steps in this acid-catalyzed process.

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Caption: Fischer-Speier esterification mechanism for **ethyl tiglate** synthesis.

The following diagram outlines the general experimental workflow for the synthesis and purification of **ethyl tiglate**.



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Caption: Experimental workflow for **ethyl tiglate** synthesis and purification.

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